The Chemical Structure and Technical Profile of TMC647055 Choline Salt

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Compound of Interest

Compound Name:	*TMC647055 Choline salt*
Cat. No.:	*B1191612*

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Executive Summary

TMC647055 is a macrocyclic, non-nucleoside inhibitor (NNI) of the Hepatitis C Virus (HCV) NS5B RNA-dependent RNA polymerase. It specifically targets the "finger-loop" region of the enzyme, locking it in an inactive conformation. The Choline Salt form of this compound represents a critical pharmaceutical engineering strategy designed to overcome the inherent solubility limitations of the parent acyl sulfonamide molecule. By pairing the lipophilic macrocycle with the quaternary ammonium cation (choline), developers enhance aqueous solubility and oral bioavailability while maintaining high potency against HCV Genotype 1.

Part 1: Chemical Identity & Structural Architecture

Core Chemical Identity[1][2]

- Common Name: TMC647055 (Parent Acid)[1]
- Salt Form: **TMC647055 Choline Salt**
- CAS Registry Number (Parent): 1204416-97-6[1]
- Molecular Formula (Parent):

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[1]

- Molecular Weight:
  - Free Acid: 606.74 g/mol [1]
  - Choline Cation (
    ): 104.17 g/mol [1]
  - Salt Complex: ~710.91 g/mol (assuming 1:1 stoichiometry)[1]

Structural Analysis

The architecture of TMC647055 is defined by three pharmacophoric elements optimized for the NS5B finger-loop pocket:

- Indole Scaffold: The central core providing rigid spatial orientation.[1]
- 17-Membered Macrocycle: A hydrophobic linker connecting the indole C2 position to the indole nitrogen.[1] This restricts the conformational flexibility, reducing the entropic cost of binding.
- Acyl Sulfonamide Moiety: The critical "acidic" handle.[1]
  - Structure:
  - Function: This group mimics the acidity of a carboxylic acid (bioisostere) but with improved membrane permeability. The proton on the nitrogen atom is acidic (
    ), serving as the site for salt formation.

The Choline Counter-Ion Rationale

The selection of choline (2-hydroxyethyltrimethylammonium) as the counter-ion is a deliberate formulation choice.

- Acidity Neutralization: The choline hydroxide base reacts with the acidic acyl sulfonamide proton to form the salt.

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- Solubility Enhancement: The parent acyl sulfonamide is poorly soluble in water due to the large lipophilic macrocycle. Choline, being a permanently charged quaternary ammonium species, disrupts the crystal lattice energy and increases hydration, significantly boosting aqueous solubility.

- Bioavailability: Unlike inorganic salts (e.g., Sodium), choline is an organic cation. This often results in "ion-pair" absorption mechanisms that can enhance permeability across the lipophilic intestinal membrane.[1]

Part 2: Synthesis & Manufacturing Pathways[1]

The synthesis of the **TMC647055 Choline salt** typically follows a convergent route, culminating in the macrocyclization and subsequent salt formation.

Synthetic Workflow

- Indole Functionalization: Starting from a substituted indole, the C2 and N1 positions are functionalized with alkene-terminated linkers.[1]

- Ring-Closing Metathesis (RCM): A Ruthenium-based catalyst (e.g., Hoveyda-Grubbs II) drives the formation of the 17-membered macrocycle via alkene metathesis.[1]

- Acyl Sulfonamide Installation: The C6-carboxylic acid on the indole is coupled with a sulfonamide (or sulfonyl isocyanate) to generate the active acyl sulfonamide warhead.[1]

- Salt Formation (Critical Step):

  - Reagents: TMC647055 (Free Acid) + Choline Hydroxide (in Methanol/Water).[1]

  - Process: The strong base deprotonates the acyl sulfonamide nitrogen.

  - Isolation: Solvent evaporation or anti-solvent precipitation (e.g., using ether/heptane) yields the crystalline choline salt.

Visualization: Synthesis & Salt Formation Logic

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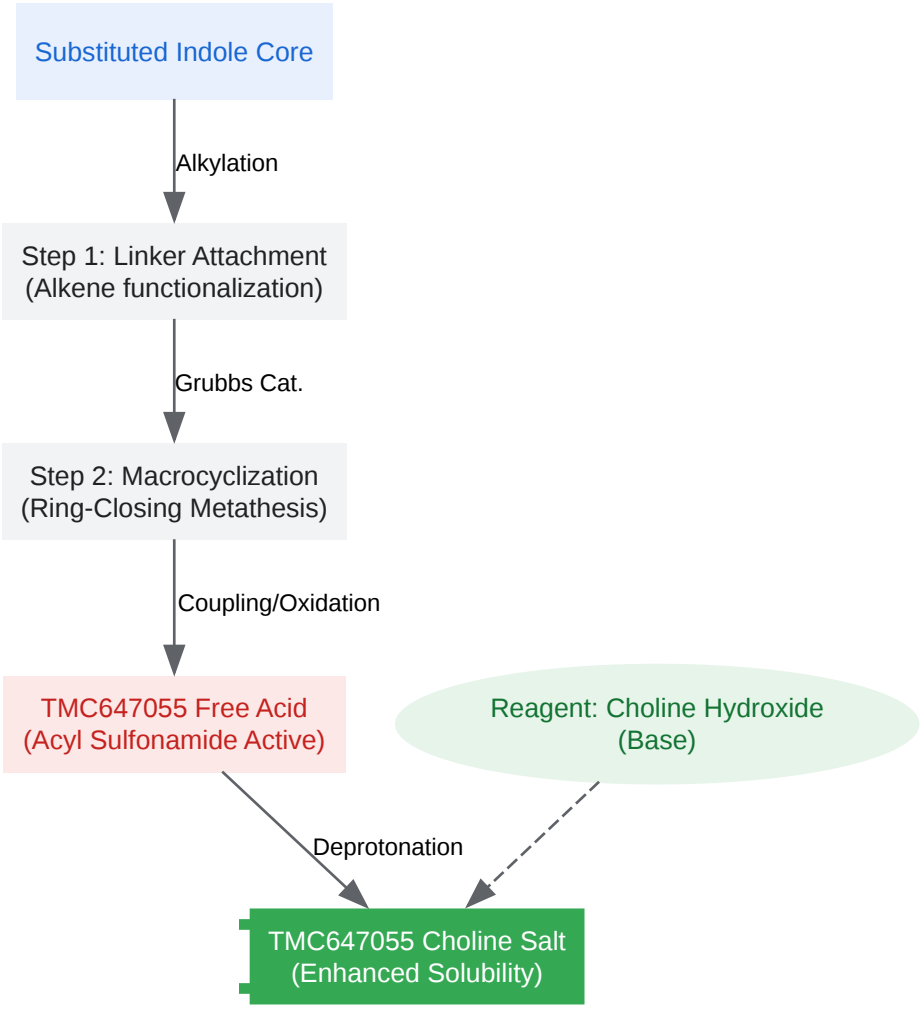

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Caption: Logical flow from the indole scaffold to the final choline salt form, highlighting the critical deprotonation step.

Part 3: Therapeutic Context & Mechanism of Action

Mechanism: Finger-Loop Inhibition

TMC647055 is an allosteric inhibitor.[1] It does not bind to the catalytic active site where RNA synthesis occurs.[1] Instead, it binds to the "Thumb II" allosteric pocket (Finger Loop).

- Binding Event: The molecule wedges into a hydrophobic pocket on the surface of the NS5B polymerase.

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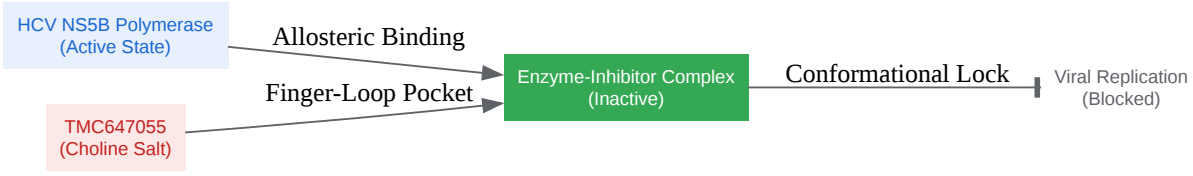
- Conformational Lock: This binding prevents the "fingertips" of the enzyme from closing over the "thumb" domain.
- Result: The enzyme is locked in an "open," inactive conformation, preventing the initiation of viral RNA replication.

Pharmacokinetics of the Salt

The choline salt form is essential for the drug's oral profile.

- Dissolution: Rapid dissociation of the choline cation in the stomach/intestine releases the amorphous free acid in a supersaturated state, driving absorption.
- Liver Targeting: As an HCV drug, high liver concentration is desired.[1] The lipophilic nature of the macrocycle (LogP ~3.7) ensures high hepatic uptake.[1]

Visualization: Mechanism of Action



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Caption: Allosteric inhibition pathway showing the blockade of viral replication via conformational locking.[1]

Part 4: Physicochemical Data Summary[1]

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Property	Value / Description	Significance
Appearance	White to off-white solid	Standard pharmaceutical powder.[1]
pKa (Acidic)	~4.5 - 5.2 (Acyl Sulfonamide)	Enables salt formation with bases.[1]
LogP (Parent)	3.77	Highly lipophilic; good membrane permeability but poor aqueous solubility.[1]
Solubility	Salt: >10 mg/mL (est.)Free Acid: <0.1 mg/mL	Salt form is critical for oral formulation.[1]
Hygroscopicity	Moderate	Choline salts can absorb moisture; requires controlled storage (desiccant).[1]
Stoichiometry	1:1 (TMC647055 : Choline)	Charge balance between mono-anionic drug and mono-cationic choline.[1]

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